

tioconazole econazole clinical trial outcomes skin infections

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Compound Focus: Tioconazole

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Tioconazole vs. Econazole: Clinical Trial Outcomes

Trial Aspect	Tioconazole 1% Cream	Econazole Nitrate 1% Cream
Study Design	Double-blind, comparative clinical trial [1]	Double-blind, comparative clinical trial [1]
Patients Evaluated	29 [1]	31 [1]
Dosing Regimen	Twice daily [1]	Twice daily [1]
Treatment Duration	Mean 40 days (range: 12-68) [1]	Mean 38 days (range: 17-101) [1]
Clinical & Mycologic Cure Rate	93.1% (27/29 patients) [1]	93.5% (29/31 patients) [1]
Relapse Rate (6-week follow-up)	0% (All assessed patients remained cured) [1]	0% (All assessed patients remained cured) [1]
Key Tolerability Findings	Generally acceptable; some staining reported [1]	Generally acceptable; some staining and one case of mild pruritus [1]

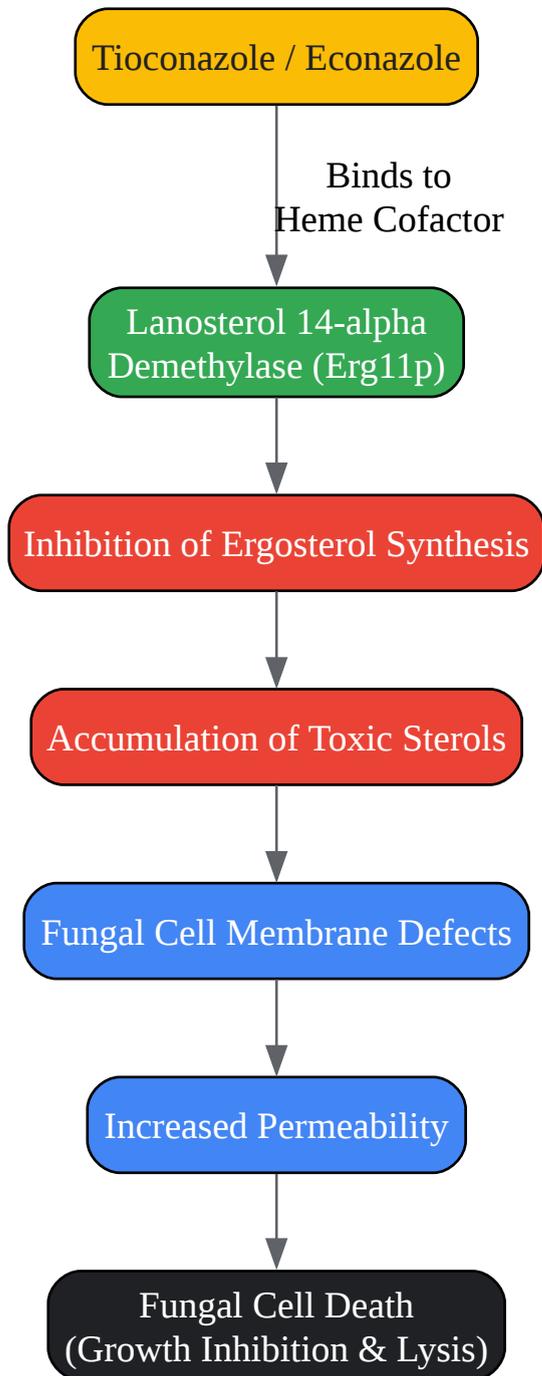
Experimental Protocol Details

For research reproducibility, the core methodology of the key trial is outlined below.

- **Trial Design:** A **double-blind, comparative study** was conducted to objectively evaluate the two treatments. Neither the patients nor the investigators knew which treatment was being administered to any given patient, minimizing bias in the assessment of outcomes [1].
- **Patient Enrollment:** The trial involved **61 patients** with proven fungal infections of the skin or erythrasma. Some patients had infections at multiple sites or with more than one species of fungus/bacteria [1].
- **Treatment Application:** Patients were assigned to apply the allocated cream **twice daily** to the affected areas. The mean duration of treatment was approximately 40 days for the **tioconazole** group and 38 days for the econazole group [1].
- **Efficacy Assessment:** The primary outcome was **clinical and mycological cure**. This was determined through medical examination and laboratory tests to confirm the eradication of the pathogenic fungus [1].
- **Follow-up:** The vast majority of cured patients were re-assessed approximately **six weeks after the end of treatment** to check for any relapse and confirm the durability of the cure [1].
- **Tolerability and Safety Monitoring:** Patients were monitored for any **adverse reactions** throughout the treatment period. Researchers also noted general acceptability factors, such as ease of application and any cosmetic issues like staining [1].

Mechanism of Action and Therapeutic Context

Although the search results do not detail the specific signaling pathways for these drugs, **tioconazole** and econazole are both members of the **imidazole class** of antifungal agents. The following diagram illustrates their shared mechanism of action at the cellular level.



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This shared mechanism explains the **comparable high efficacy** observed in clinical trials. Beyond the direct comparison, other studies support the effectiveness of **tioconazole**:

- A separate research program involving **1,304 patients** found **tioconazole** 1% cream effective and safe for a wide variety of superficial fungal infections. It was noted to be **more effective than**

miconazole nitrate 2% cream in treating pityriasis versicolor and infections caused by *Trichophyton rubrum* and *Trichophyton mentagrophytes* [2].

- In studies on **neonates and infants** with candidal diaper rash, **tioconazole** 1% cream showed a high cure rate (78% at end of treatment, 87% at follow-up) and a favorable side-effect profile, with localized erythema occurring in only 5.4% of patients [3].

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References

1. Double-blind comparison of the efficacy, toleration and ... [pubmed.ncbi.nlm.nih.gov]
2. Tioconazole in the treatment of fungal infections of the skin. ... [pubmed.ncbi.nlm.nih.gov]
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